

# A Comparative Guide to the Cross-Reactivity Profile of SB 239063

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## Compound of Interest

Compound Name: SB 239063

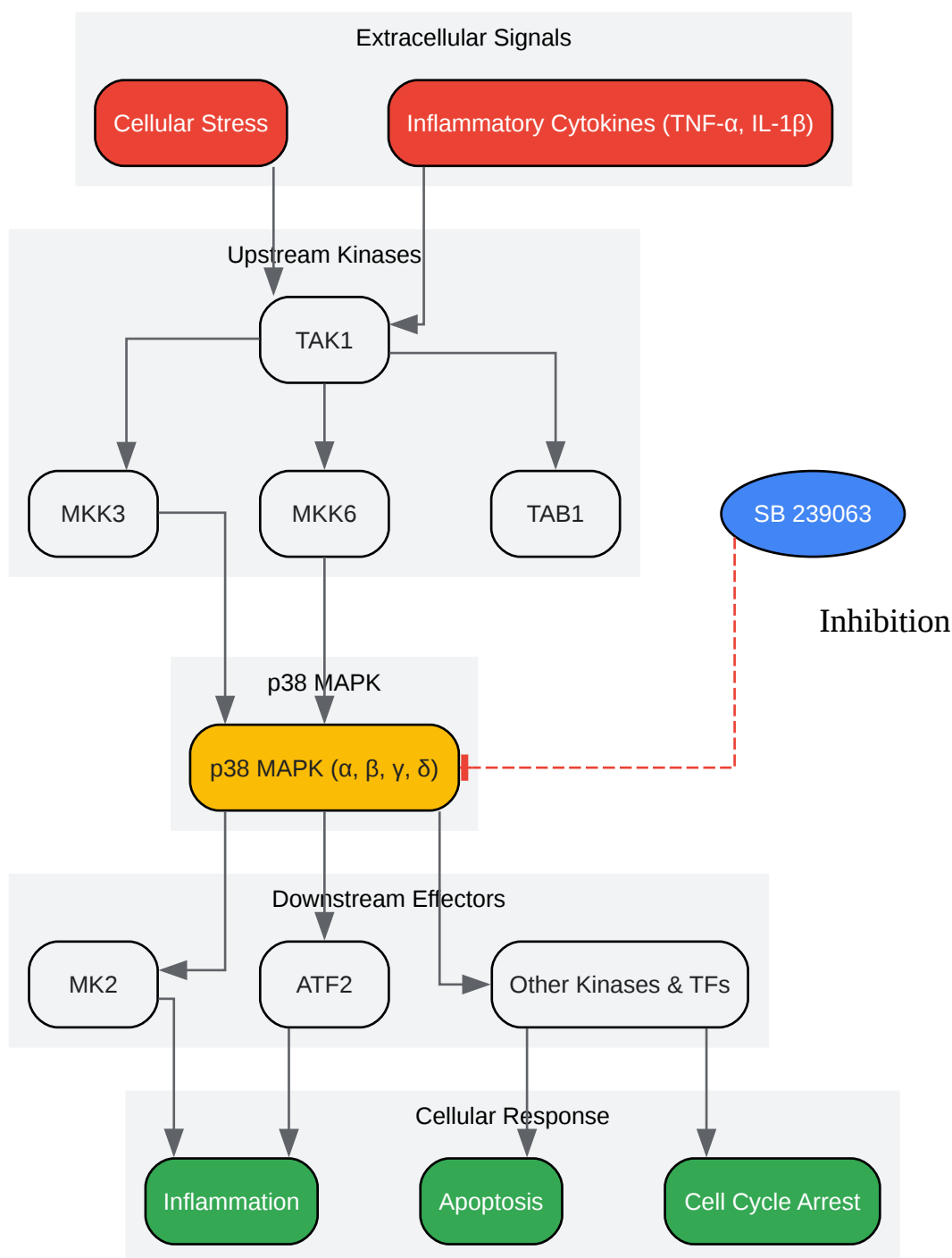
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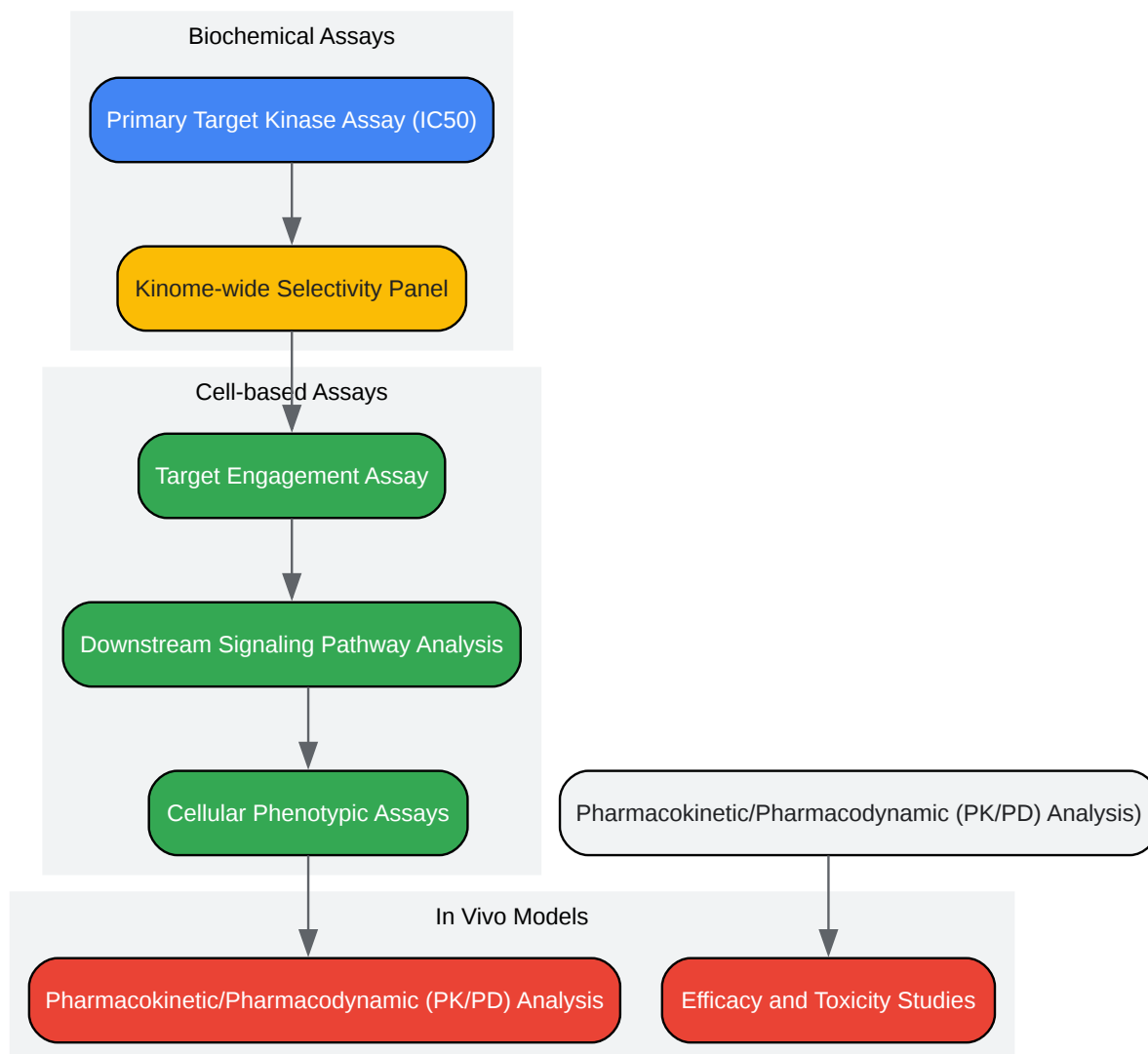
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For researchers, scientists, and drug development professionals, understanding the selectivity of a kinase inhibitor is paramount to interpreting experimental results and predicting potential off-target effects. This guide provides a detailed comparison of the cross-reactivity profile of **SB 239063**, a potent p38 MAPK inhibitor, with other notable alternatives. The information is presented through structured data tables, detailed experimental methodologies, and illustrative diagrams to facilitate objective evaluation.

## p38 MAPK Signaling Pathway Overview

The p38 mitogen-activated protein kinase (MAPK) pathway is a critical signaling cascade that responds to cellular stress and inflammatory cytokines. Its activation leads to the downstream phosphorylation of various transcription factors and kinases, ultimately resulting in the production of pro-inflammatory cytokines like TNF- $\alpha$  and IL-6. Inhibitors like **SB 239063** target p38 MAPK to modulate these inflammatory responses.





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